

An In-depth Technical Guide to (1-Methyl-1H-indazol-4-YL)methanol

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Compound of Interest

Compound Name: (1-Methyl-1H-indazol-4-YL)methanol

Cat. No.: B591473

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This technical guide provides a comprehensive overview of **(1-Methyl-1H-indazol-4-YL)methanol**, a key intermediate in medicinal chemistry and drug development. It is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, synthesis, and applications.

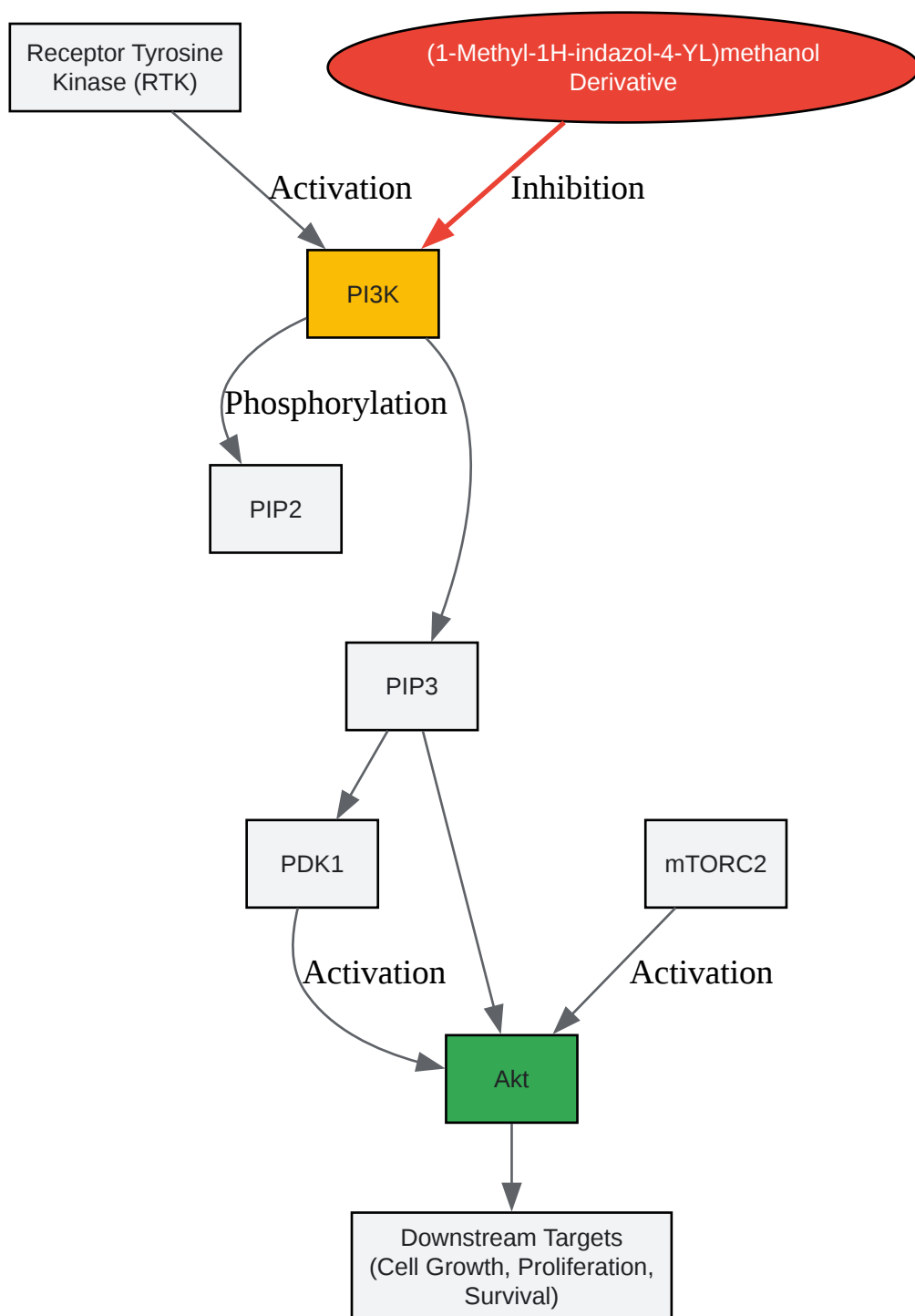
Compound Identification and Chemical Properties

(1-Methyl-1H-indazol-4-YL)methanol is a heterocyclic compound featuring an indazole core structure. The indazole ring system is a significant pharmacophore found in a wide array of biologically active compounds.^[1] The addition of a methyl group at the N1 position and a hydroxymethyl group at the 4-position makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of kinase inhibitors.^{[2][3]}

Property	Value
CAS Number	1092961-12-0
Molecular Formula	C9H10N2O
Molecular Weight	162.19 g/mol
IUPAC Name	(1-methyl-1H-indazol-4-yl)methanol
SMILES	<chem>CN1C2=CC=CC(=C2C=N1)CO</chem>
Synonyms	1-Methyl-1H-indazole-4-methanol

Chemical Structure

The structure of **(1-Methyl-1H-indazol-4-yl)methanol** consists of a bicyclic indazole core with a methyl group substituted at the N1 position of the pyrazole ring and a hydroxymethyl group at the C4 position of the benzene ring.



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References

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- 2. chemshuttle.com [chemshuttle.com]
- 3. (1-Methyl-1H-indazol-5-YL)methanol | 1092961-11-9 | Benchchem [benchchem.com]
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